

In-Depth Technical Guide: Acetyl-Hirudin (54-65) Sulfated

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Compound of Interest

Compound Name: *Acetyl-Hirudin (54-65) sulfated*

Cat. No.: *B15578928*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular characteristics of **Acetyl-Hirudin (54-65) sulfated**, a significant peptide fragment derived from hirudin. Hirudin, a naturally occurring polypeptide found in the saliva of the medicinal leech (*Hirudo medicinalis*), is a potent natural inhibitor of thrombin, a key enzyme in the coagulation cascade.^{[1][2]} The acetylated and sulfated 54-65 fragment is of particular interest as it binds to the anion-binding exosite I of thrombin, playing a crucial role in its inhibitory activity.^{[1][3][4]}

Molecular and Physical Data

The molecular properties of **Acetyl-Hirudin (54-65) sulfated** have been determined and are summarized below. This information is critical for experimental design, analytical characterization, and computational modeling.

Parameter	Value	Source(s)
Molecular Weight	1590.62 g/mol	[5] [6] [7] [8]
1589.61 g/mol	[9]	
1590.7 g/mol	[1]	
Molecular Formula	C ₆₈ H ₉₅ N ₁₃ O ₂₉ S	[1] [5] [6] [7] [8]
Amino Acid Sequence (3-letter)	Ac-Gly-Asp-Phe-Glu-Glu-Ile-Pro-Glu-Glu-Tyr(SO ₃ H)-Leu-Gln-OH	[1] [9]
Amino Acid Sequence (1-letter)	Ac-GDFEEIPEE-Y(SO ₃ H)-LQ	[1] [9]
CAS Number	125441-00-1	[8] [9]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The determination of the precise molecular weight of sulfated peptides like Acetyl-Hirudin (54-65) requires specialized mass spectrometry techniques due to the labile nature of the sulfate group.[\[10\]](#)[\[11\]](#) The following protocol outlines a general methodology based on established practices for analyzing sulfated peptides.

Objective: To determine the molecular weight of **Acetyl-Hirudin (54-65) sulfated** and confirm its amino acid sequence and post-translational modification.

Instrumentation: A high-resolution mass spectrometer, such as a quadrupole time-of-flight (Qq-TOF) or an Orbitrap instrument, equipped with an electrospray ionization (ESI) source is recommended.[\[12\]](#)[\[13\]](#)

Methodology:

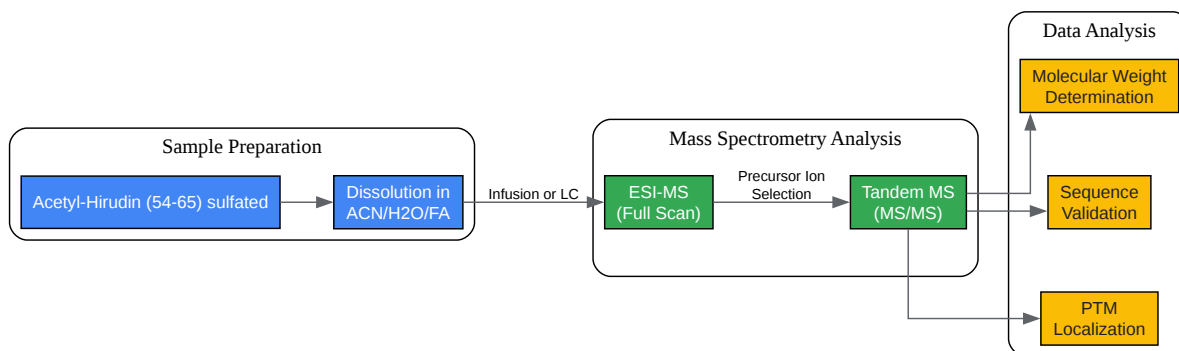
- **Sample Preparation:**
 - Dissolve the lyophilized **Acetyl-Hirudin (54-65) sulfated** peptide in a suitable solvent, typically a mixture of water and acetonitrile with a small percentage of formic acid to

facilitate protonation.

- The final concentration should be optimized for the mass spectrometer being used, generally in the low micromolar to high nanomolar range.
- Mass Spectrometry Analysis (Positive Ion Mode):
 - Full Scan MS: Acquire full scan mass spectra to identify the precursor ion of the sulfated peptide. The expected m/z will depend on the charge state of the ion.
 - Tandem MS (MS/MS): Select the precursor ion for fragmentation using an appropriate method.
 - Collision-Induced Dissociation (CID) or Higher-energy C-trap Dissociation (HCD): These methods often lead to the neutral loss of the SO_3 group (80 Da), which can be a diagnostic indicator of sulfation.[\[10\]](#)[\[12\]](#)[\[14\]](#) While this confirms the presence of the modification, it can make it difficult to pinpoint the exact location of the sulfation.
 - Electron Transfer Dissociation (ETD) or Electron Capture Dissociation (ECD): These fragmentation methods are often preferred for localizing labile post-translational modifications as they tend to preserve the sulfate group on the amino acid side chain while cleaving the peptide backbone.[\[11\]](#)
- Data Analysis:
 - Analyze the full scan MS data to determine the experimental mass of the intact peptide.
 - Examine the MS/MS spectra to confirm the peptide sequence and identify the characteristic neutral loss of SO_3 .
 - If ETD or ECD data is available, analyze the fragment ions to confirm the sulfation site on the tyrosine residue.

Experimental Workflow

The following diagram illustrates a typical workflow for the characterization of sulfated peptides by mass spectrometry.



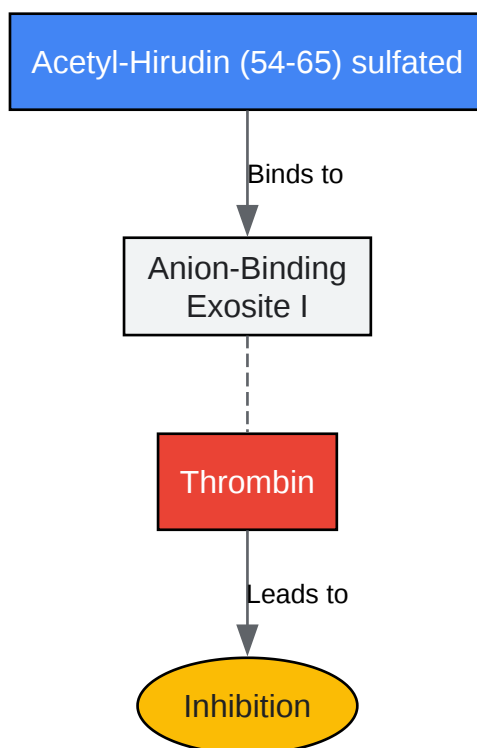
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Workflow for Mass Spectrometry Analysis of Sulfated Peptides.

Mechanism of Action: A Direct Interaction

Acetyl-Hirudin (54-65) sulfated functions as a direct inhibitor of thrombin.[5] It achieves this by binding to the anion-binding exosite I of thrombin, which is a site distinct from the enzyme's catalytic active site.[1][3][4] This interaction is crucial for the recognition and binding of many of thrombin's substrates, including fibrinogen. By occupying this exosite, the hirudin fragment effectively blocks these interactions, thereby inhibiting thrombin's procoagulant activities. The sulfation of the tyrosine residue within this peptide fragment is known to significantly enhance its binding affinity to thrombin's exosite I.[4]

The interaction between **Acetyl-Hirudin (54-65) sulfated** and thrombin is a direct binding event rather than a complex signaling pathway. The following diagram illustrates this straightforward inhibitory relationship.



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Inhibitory Mechanism of **Acetyl-Hirudin (54-65) sulfated** on Thrombin.

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